

An In-depth Technical Guide to 3-Chloro-1,1-dimethylcyclohexane

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Compound of Interest

Compound Name: 3-Chloro-1,1-dimethylcyclohexane

CAS No.: 35188-27-3

Cat. No.: B14680278

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical compound **3-Chloro-1,1-dimethylcyclohexane**. It details the compound's identification, structural properties, a robust synthesis protocol, safety considerations, and its relevance in synthetic chemistry.

Compound Identification and Core Properties

3-Chloro-1,1-dimethylcyclohexane is a halogenated cyclic alkane. Its structure is characterized by a cyclohexane ring with two methyl groups geminally substituted at the C1 position and a chlorine atom at the C3 position. This substitution pattern leads to interesting stereochemical considerations and makes it a useful building block in organic synthesis.

The definitive identifier for this compound is its CAS Number: 35188-27-3.^{[1][2]} This number is crucial for unambiguous identification in chemical databases, regulatory submissions, and procurement.

Nomenclature Insights

The IUPAC name, **3-Chloro-1,1-dimethylcyclohexane**, is determined by prioritizing the numbering of ring carbons to give the substituents the lowest possible locants. In this case, numbering begins at the carbon bearing the two methyl groups, as '1,1,3' constitutes a lower set of locants than the alternative '1,3,3'. Halogen and alkyl groups are considered of equal rank in this determination.

Key Chemical Identifiers

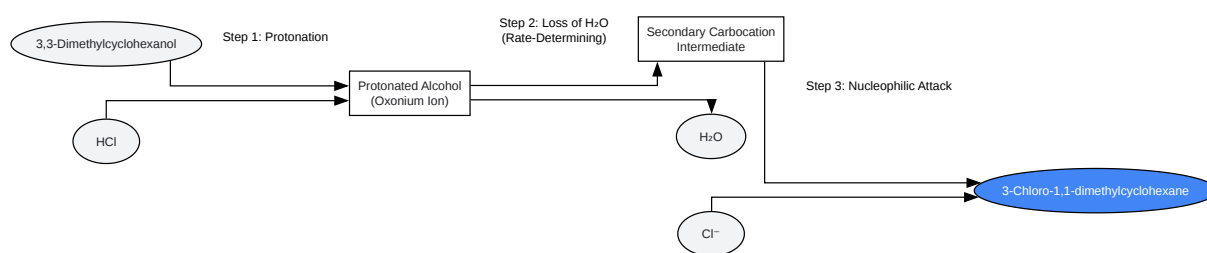
A summary of the core identifiers and computed physicochemical properties for **3-Chloro-1,1-dimethylcyclohexane** is presented below. Note that experimental values for some properties are not readily available in the literature; therefore, high-quality computed values are provided.

Identifier/Property	Value	Source
CAS Number	35188-27-3	[1][2]
Molecular Formula	C ₈ H ₁₅ Cl	[1]
Molecular Weight	146.66 g/mol	[1][2]
IUPAC Name	3-chloro-1,1-dimethylcyclohexane	[2]
Synonyms	1-Chloro-3,3-dimethylcyclohexane	[1][2]
Canonical SMILES	<chem>CC1(CCCC(C1)Cl)C</chem>	[2]
InChIKey	QEOXRBBGGWGLWLW-UHFFFAOYSA-N	[2]
XLogP3-AA (Computed)	3.5	[2]
Topological Polar Surface Area (Computed)	0 Å ²	[1]
Complexity (Computed)	96.7	[1]

Synthesis Pathway and Reaction Mechanism

A reliable and scalable synthesis of **3-Chloro-1,1-dimethylcyclohexane** can be achieved via the chlorination of its corresponding alcohol, 3,3-dimethylcyclohexanol (CAS: 767-12-4). The conversion of a secondary alcohol to an alkyl chloride is a cornerstone reaction in organic synthesis. Treatment with concentrated hydrochloric acid is a direct and effective method.

The reaction proceeds through a substitution nucleophilic unimolecular (SN1) mechanism. This pathway is favored due to the stability of the secondary carbocation intermediate formed upon protonation of the hydroxyl group and subsequent loss of water.



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Caption: SN1 reaction mechanism for the synthesis of the target compound.

Causality of Mechanistic Choice:

- Protonation (Step 1): The hydroxyl group (-OH) is a poor leaving group. By protonating it with a strong acid like HCl, it is converted into a good leaving group, water (H₂O).
- Carbocation Formation (Step 2): The departure of water is the rate-determining step and results in the formation of a secondary carbocation. The stability of this intermediate is crucial for the SN1 pathway to be viable.
- Nucleophilic Attack (Step 3): The chloride ion (Cl⁻), now a competent nucleophile, rapidly attacks the electrophilic carbocation to form the final product.

Experimental Protocol: Synthesis

This section provides a detailed, self-validating protocol for the laboratory-scale synthesis of **3-Chloro-1,1-dimethylcyclohexane**.

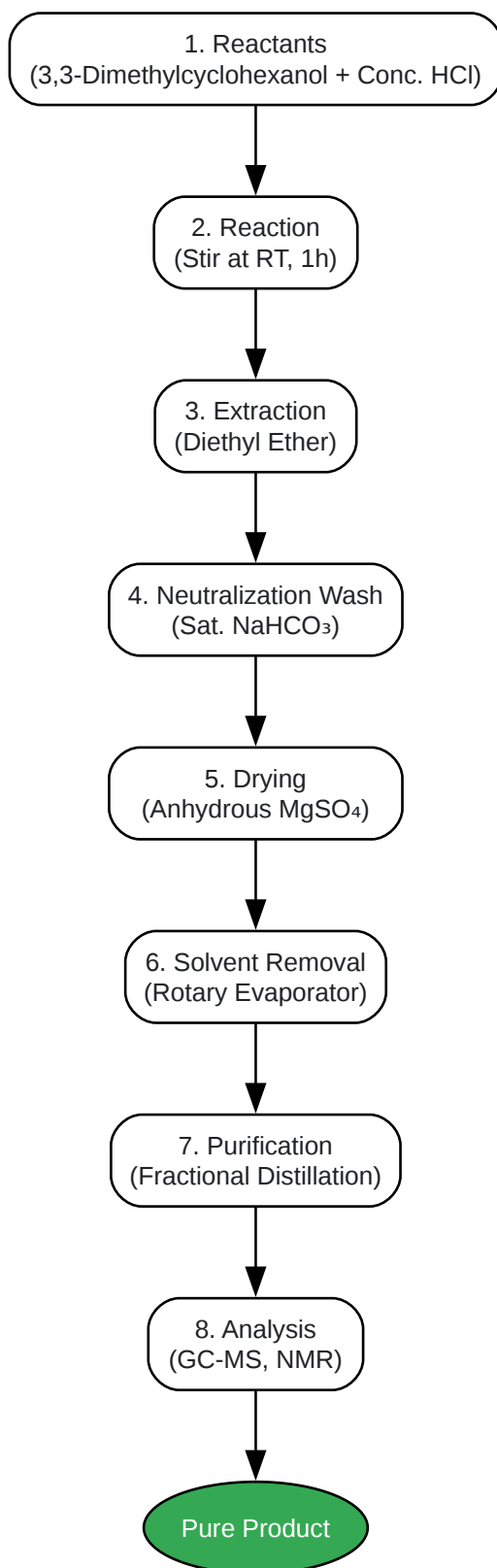
Materials and Reagents:

- 3,3-Dimethylcyclohexanol
- Concentrated Hydrochloric Acid (~37%)
- Anhydrous Calcium Chloride (CaCl₂) or Magnesium Sulfate (MgSO₄)
- Diethyl Ether
- Saturated Sodium Bicarbonate Solution
- Deionized Water
- Separatory Funnel, Round-bottom Flask, Reflux Condenser
- Rotary Evaporator

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, add 12.8 g (0.1 mol) of 3,3-dimethylcyclohexanol.
- **Acid Addition:** Place the flask in an ice-water bath to control the initial exothermic reaction. Slowly add 50 mL of concentrated hydrochloric acid to the stirred alcohol.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature for 1 hour. A second organic layer should become apparent. This step allows the reaction to proceed to completion.
- **Work-up & Extraction:** Transfer the reaction mixture to a 250 mL separatory funnel. Add 50 mL of diethyl ether to the funnel to dissolve the organic product. Shake vigorously, venting frequently to release pressure.

- **Phase Separation:** Allow the layers to separate. Drain and discard the lower aqueous layer.
- **Neutralization:** Wash the organic layer sequentially with 50 mL of deionized water, followed by 50 mL of saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with another 50 mL of deionized water. The bicarbonate wash is critical to prevent acid-catalyzed side reactions during distillation.
- **Drying:** Drain the ether layer into an Erlenmeyer flask and dry over anhydrous calcium chloride or magnesium sulfate for 15-20 minutes.
- **Solvent Removal:** Decant or filter the dried solution into a pre-weighed round-bottom flask. Remove the diethyl ether using a rotary evaporator.
- **Purification & Validation:** The crude product can be purified by fractional distillation under reduced pressure. The identity and purity of the collected fractions should be confirmed by Gas Chromatography-Mass Spectrometry (GC-MS) and NMR spectroscopy.



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Caption: Experimental workflow for the synthesis and purification of the title compound.

Structural and Conformational Analysis

The 1,1-dimethyl substitution pattern significantly influences the conformational equilibrium of the cyclohexane ring. Due to steric hindrance, large substituents on a cyclohexane ring preferentially occupy the equatorial position to minimize 1,3-diaxial interactions.[3][4]

In **3-Chloro-1,1-dimethylcyclohexane**, the two chair conformers are not energetically equivalent. The chlorine atom is sterically less demanding than a methyl group. The most stable conformation will be the one where the chlorine atom occupies the equatorial position, minimizing steric strain. Both chair conformers will have one axial and one equatorial methyl group at the C1 position, making their relative contribution to the overall steric strain equal in both conformations.[5]

Applications and Relevance

While specific, high-volume applications for **3-Chloro-1,1-dimethylcyclohexane** are not widely documented, its structural motif is of interest in medicinal chemistry and materials science. Substituted cyclohexanes are prevalent scaffolds in drug design due to their conformational properties which can influence binding to biological targets.[6]

Furthermore, related 3,3-dimethylcyclohexane derivatives have been patented for use as fragrance compounds, suggesting that this chemical class can be utilized in the formulation of perfumes and other scented products.[7] The chloro-substituent serves as a versatile synthetic handle, allowing for further functionalization to create a library of novel compounds for screening in drug discovery or for the development of new materials.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-Chloro-1,1-dimethylcyclohexane** is not readily available. Therefore, a conservative approach to handling is required, based on the known hazards of similar compounds such as 1,1-dimethylcyclohexane (CAS: 590-66-9).[8][9]

- Physical Hazards: Assumed to be a flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces.[8][9] All equipment should be properly grounded to prevent static discharge.[8][9]

- Health Hazards: May be harmful if swallowed. Expected to cause skin and eye irritation.[10] [11] Avoid breathing vapors.
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat. All handling should be performed in a well-ventilated fume hood.
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[9][10]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

This information is provided for guidance and is not a substitute for a formal risk assessment which should be conducted before any experimental work is undertaken.

References

- CPChem Ltd. (2021). Safety data sheet: 1,1-Dimethylcyclohexane. Retrieved from [\[Link\]](#)
- RBNAinfo. (2014). Safety Data Sheet. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **3-Chloro-1,1-dimethylcyclohexane**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- KPU Pressbooks. (n.d.). 4.4 Substituted Cyclohexanes – Organic Chemistry I. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (3S)-**3-chloro-1,1-dimethylcyclohexane**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2021). 3.3: Conformational analysis of cyclohexanes. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Computational Study of Inversion-topomerization Pathways in 1,3-Dimethylcyclohexane and 1,4-Dimethylcyclohexane: Ab Initio Conformational Analysis. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2020). 2.16: Conformations of Disubstituted Cyclohexanes. Retrieved from [\[Link\]](#)

- LibreTexts Chemistry. (2022). 4.8: Conformations of Disubstituted Cyclohexanes. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). EP1284951B1 - 3,3-dimethylcyclohexane derivatives.
- PubChem. (n.d.). 3-Chloro-1,5-dimethylcyclohexene. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Chemistry World. (2024). Cyclopropyl effect causes substituents on cyclohexane to favour axial conformation. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN102617486B - Process for preparing 6-chlorine-1,3-dimethyl uracil.
- PubChem. (n.d.). 2-Chloro-1,1-dimethylcyclohexane. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). WO2016097569A1 - Novel acetals of 1-(3,3-dimethylcyclohex-1-enyl) ethanone, method for the production thereof and use of same in perfumery.

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Sources

- [1. Page loading... \[guidechem.com\]](#)
- [2. 3-Chloro-1,1-dimethylcyclohexane | C₈H₁₅Cl | CID 15712169 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 4.4 Substituted Cyclohexanes – Organic Chemistry I \[kpu.pressbooks.pub\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. chem.libretexts.org \[chem.libretexts.org\]](#)
- [6. 2-Bromo-3-chloro-1,1-dimethylcyclohexane | C₈H₁₄BrCl | CID 67523285 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [7. EP1284951B1 - 3,3-dimethylcyclohexane derivatives - Google Patents \[patents.google.com\]](#)
- [8. bg.cpachem.com \[bg.cpachem.com\]](#)
- [9. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [10. rbnainfo.com \[rbnainfo.com\]](#)
- [11. fishersci.com \[fishersci.com\]](#)
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